

An In-depth Technical Guide to 2-(Diphenylphosphino)ethylamine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-(Diphenylphosphino)ethylamine

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Introduction

2-(Diphenylphosphino)ethylamine is a versatile organophosphorus compound widely utilized as a bidentate P,N-ligand in coordination chemistry and homogeneous catalysis. Its unique structure, featuring both a soft phosphine and a hard amine donor group, allows it to form stable chelate complexes with a variety of transition metals, particularly palladium and platinum. This guide provides a comprehensive overview of the chemical and physical properties of **2-(Diphenylphosphino)ethylamine**, detailed experimental protocols for its synthesis and application in catalysis, and an exploration of its coordination chemistry.

Chemical and Physical Properties

2-(Diphenylphosphino)ethylamine is a colorless to pale yellow, viscous liquid at room temperature.^{[1][2][3]} It is air-sensitive, particularly in solution, and should be stored under an inert atmosphere, such as nitrogen or argon, at 2–8 °C.^{[4][5]} The compound is insoluble in water but soluble in many organic solvents.^{[4][6]}

Table 1: Physical and Chemical Properties of 2-(Diphenylphosphino)ethylamine

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₁₆ NP	[7]
Molecular Weight	229.26 g/mol	[7]
Appearance	Colorless to pale yellow liquid	[1][2][3]
Boiling Point	220 °C at 9 Torr	[1][5][7]
Melting Point	Not reported	
Density	Not reported	
pKa (predicted)	9.56 ± 0.10	[5]
Solubility	Insoluble in water	[4][6]
CAS Number	4848-43-5	[7]

Spectroscopic Data

The structural identity of **2-(Diphenylphosphino)ethylamine** can be confirmed through various spectroscopic techniques.

Table 2: Spectroscopic Data for 2-(Diphenylphosphino)ethylamine

Spectrum	Chemical Shift (δ) / Wavenumber (cm ⁻¹)
³¹ P NMR (CDCl ₃)	-21.3 ppm
¹ H NMR (CDCl ₃)	Data not yet available in detail
¹³ C NMR (CDCl ₃)	Data not yet available in detail
IR	Data not yet available in detail
Mass Spectrometry	Data not yet available in detail

Synthesis and Purification

A common method for the synthesis of **2-(Diphenylphosphino)ethylamine** involves the reaction of chlorodiphenylphosphine with ethanolamine.

Experimental Protocol: Synthesis of 2-(Diphenylphosphino)ethylamine

Materials:

- Chlorodiphenylphosphine
- Ethanolamine
- Triethylamine
- Anhydrous toluene
- Anhydrous diethyl ether
- Standard Schlenk line and glassware

Procedure:

- In a Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), dissolve ethanolamine and triethylamine in anhydrous toluene.
- Cool the solution to 0 °C using an ice bath.
- Slowly add a solution of chlorodiphenylphosphine in anhydrous toluene to the cooled mixture with vigorous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir overnight.
- The resulting mixture will contain a precipitate of triethylamine hydrochloride. Filter the mixture under inert atmosphere to remove the salt.
- Wash the precipitate with anhydrous toluene to ensure complete recovery of the product.

- Combine the filtrate and washings and remove the solvent under reduced pressure to obtain the crude product.

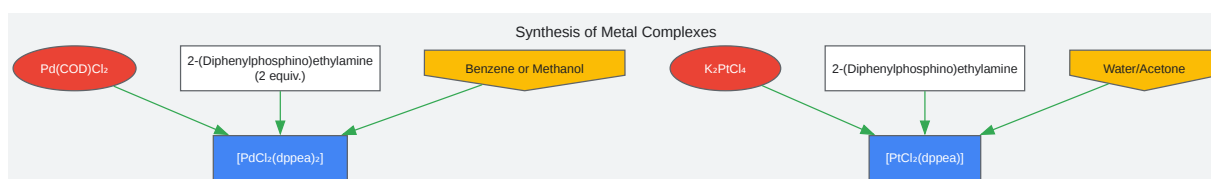
Purification:

The crude **2-(Diphenylphosphino)ethylamine** can be purified by vacuum distillation to yield a colorless, viscous liquid.

Coordination Chemistry

2-(Diphenylphosphino)ethylamine readily forms stable chelate complexes with transition metals, acting as a P,N-bidentate ligand. These complexes are of significant interest in catalysis and materials science.

Synthesis of Palladium(II) and Platinum(II) Complexes



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General synthesis scheme for Pd(II) and Pt(II) complexes.

Experimental Protocol: Synthesis of Dichlorobis(2-(diphenylphosphino)ethylamine)palladium(II) $[\text{PdCl}_2(\text{dppea})_2]$ [9]

Materials:

- Bis(benzonitrile)palladium(II) chloride or Palladium(II) chloride
- 2-(Diphenylphosphino)ethylamine**

- Anhydrous dichloromethane
- Anhydrous diethyl ether

Procedure:

- Dissolve the palladium precursor in anhydrous dichloromethane under an inert atmosphere.
- Add a solution of **2-(Diphenylphosphino)ethylamine** (2 equivalents) in anhydrous dichloromethane to the palladium solution with stirring.
- Stir the reaction mixture at room temperature for several hours.
- Reduce the volume of the solvent under reduced pressure.
- Add anhydrous diethyl ether to precipitate the complex.
- Collect the solid product by filtration, wash with diethyl ether, and dry under vacuum.

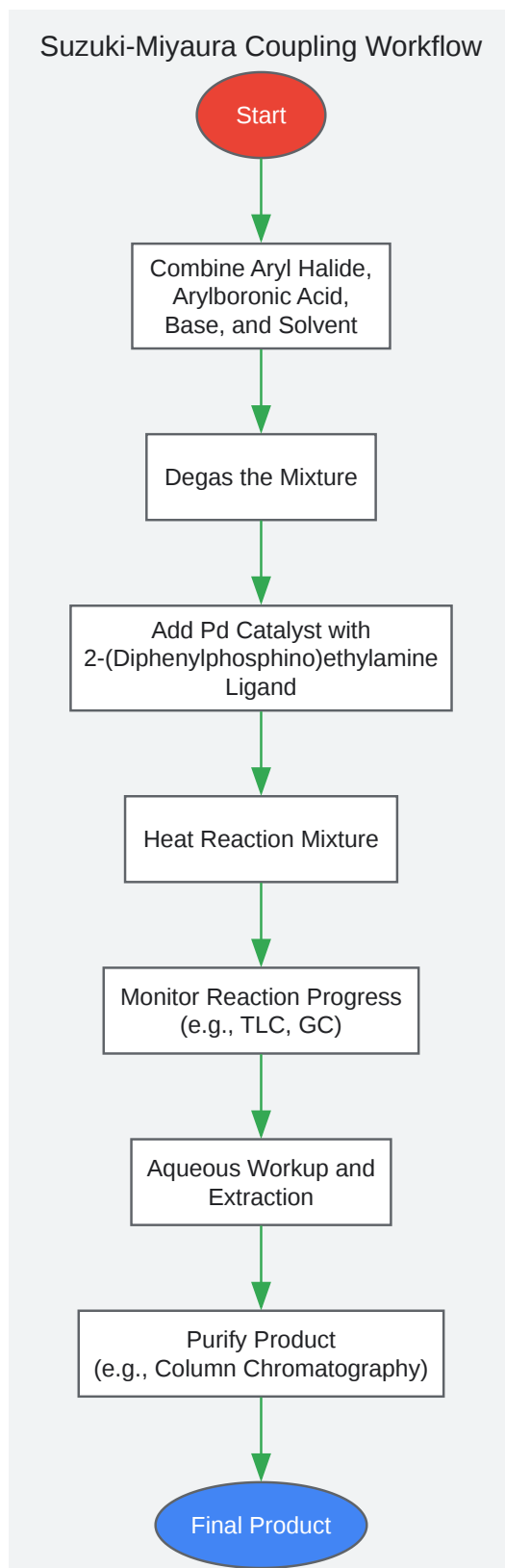
A similar procedure can be followed for the synthesis of the corresponding platinum(II) complex, $[\text{PtCl}_2(\text{dppea})_2]$, using a suitable platinum(II) precursor such as potassium tetrachloroplatinate(II).^[8]

Applications in Catalysis

The palladium complexes of **2-(Diphenylphosphino)ethylamine** are effective catalysts for various cross-coupling reactions, which are fundamental transformations in modern organic synthesis and drug discovery.

Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a palladium-catalyzed reaction that forms a carbon-carbon bond between an organoboron compound and an organic halide or triflate.



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General workflow for a Suzuki-Miyaura coupling reaction.

Experimental Protocol: Suzuki-Miyaura Coupling

Materials:

- Aryl halide (e.g., bromobenzene)
- Arylboronic acid (e.g., phenylboronic acid)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- **2-(Diphenylphosphino)ethylamine**
- Base (e.g., potassium carbonate, cesium carbonate)
- Solvent (e.g., dioxane, toluene, DMF)
- Anhydrous conditions and inert atmosphere

Procedure:

- To a Schlenk flask, add the aryl halide, arylboronic acid, and base.
- Add the solvent and degas the mixture by bubbling argon or nitrogen through it for 15-20 minutes.
- In a separate vial, pre-form the catalyst by dissolving palladium(II) acetate and **2-(Diphenylphosphino)ethylamine** (typically in a 1:2 to 1:4 Pd:ligand ratio) in a small amount of the degassed solvent.
- Add the catalyst solution to the reaction mixture.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and monitor the progress by TLC or GC.
- Upon completion, cool the reaction to room temperature, dilute with water, and extract the product with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel.

Heck Reaction

The Heck reaction is a palladium-catalyzed carbon-carbon bond-forming reaction between an unsaturated halide (or triflate) and an alkene.

Experimental Protocol: Heck Reaction

Materials:

- Aryl halide (e.g., iodobenzene)
- Alkene (e.g., styrene)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- **2-(Diphenylphosphino)ethylamine**
- Base (e.g., triethylamine, potassium carbonate)
- Solvent (e.g., DMF, acetonitrile)
- Anhydrous conditions and inert atmosphere

Procedure:

- In a Schlenk flask, combine the aryl halide, alkene, and base in the chosen solvent.
- Degas the mixture thoroughly.
- Prepare the palladium catalyst with the **2-(Diphenylphosphino)ethylamine** ligand as described for the Suzuki-Miyaura coupling.
- Add the catalyst to the reaction mixture.
- Heat the reaction to the required temperature (often $>100\text{ }^\circ\text{C}$) and monitor its progress.^[9]
- After completion, perform an aqueous workup and extract the product.

- Purify the product using standard techniques such as column chromatography.

Safety and Handling

2-(Diphenylphosphino)ethylamine is a corrosive substance that can cause severe skin burns and eye damage.[4] It is also air and moisture-sensitive.[1][4] Therefore, it should be handled in a well-ventilated fume hood using appropriate personal protective equipment, including gloves and safety goggles. Spills should be absorbed with an inert material and placed in a suitable container for disposal.

Conclusion

2-(Diphenylphosphino)ethylamine is a valuable and versatile P,N-bidentate ligand with significant applications in coordination chemistry and homogeneous catalysis. Its ability to form stable complexes with palladium and other transition metals makes it an effective ligand for a range of important cross-coupling reactions, including the Suzuki-Miyaura and Heck reactions. The experimental protocols provided in this guide offer a foundation for researchers and scientists to utilize this compound in their synthetic endeavors. Further research into the applications and coordination chemistry of **2-(Diphenylphosphino)ethylamine** is likely to uncover new catalytic activities and materials with novel properties.

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